

Application Note: C-H Functionalization of 3,4-Dihydro-benzoxazin-2-one

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Compound of Interest

Compound Name: 3,4-Dihydro-benzo[1,4]oxazin-2-one

CAS No.: 98554-71-3

Cat. No.: B2823277

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Part 1: Strategic Analysis & Mechanistic Logic

The Scaffold Reactivity Profile

The 3,4-dihydro-1,4-benzoxazin-2-one (DBO) scaffold presents two distinct vectors for C-H functionalization, governed by the electronic push-pull of the nitrogen atom and the lactone carbonyl.

- Vector A: C(sp³)-H Activation at C3 (The -Amino Site)
 - Reactivity: This is the most reactive site. The C3-H bond is weakened by the adjacent nitrogen lone pair (bond dissociation energy ~90-95 kcal/mol) and the electron-withdrawing carbonyl group.
 - Mechanism: Functionalization typically proceeds via a Cross-Dehydrogenative Coupling (CDC) manifold. Oxidation (via SET or HAT) generates an

-amino radical, which is further oxidized to a reactive iminium ion intermediate.[1] This electrophile then traps nucleophiles (arenes, active methylenes, or peroxides).

- Advantage: Allows direct introduction of complexity without pre-functionalization (e.g., halogenation).
- Vector B: C(sp²)-H Activation at C6/C7/C8 (The Aromatic Ring)
 - Reactivity: The benzene ring is electron-rich due to the oxygen and nitrogen donors. However, controlled functionalization requires overcoming inherent electrophilic substitution patterns to achieve site selectivity.
 - Mechanism: Transition-metal catalyzed (Pd, Rh) directed C-H activation. The N4-H (or N-protecting group) serves as the Directing Group (DG) to guide the metal to the ortho (C5) or peri positions, although the C6/C7 positions are electronically activated for electrophilic palladation.

Decision Matrix for Method Selection

Target Site	Desired Bond	Recommended Methodology	Key Catalyst/Reagent	Mechanism
C3 (sp ³)	C-C (Aryl)	Visible-Light Photoredox	9,10-Phenanthrene-dione	SET / Radical-Polar Crossover
C3 (sp ³)	C-C (Alkyl)	Iron-Catalyzed CDC	Fe(acac) ₃ / Peroxide	Oxidative Coupling
C3 (sp ³)	C-O (Peroxy)	Catalyst-Free Auto-oxidation	O ₂ (Air)	Radical Chain Reaction
Aromatic	C-X (Halogen)	Pd-Catalyzed Directed	Pd(OAc) ₂ / NBS	Ligand-Directed C-H Activation

Part 2: Detailed Experimental Protocols

Protocol A: Visible-Light Photoredox C3-H Arylation (Metal-Free)

Objective: Direct coupling of DBOs with electron-rich arenes (e.g., indoles) to form C3-arylated products. Principle: A dual catalytic system using an organic photocatalyst (9,10-phenanthrenedione) and a Lewis Acid ($\text{Zn}(\text{OTf})_2$) generates the iminium ion in situ using air as the terminal oxidant.

Materials

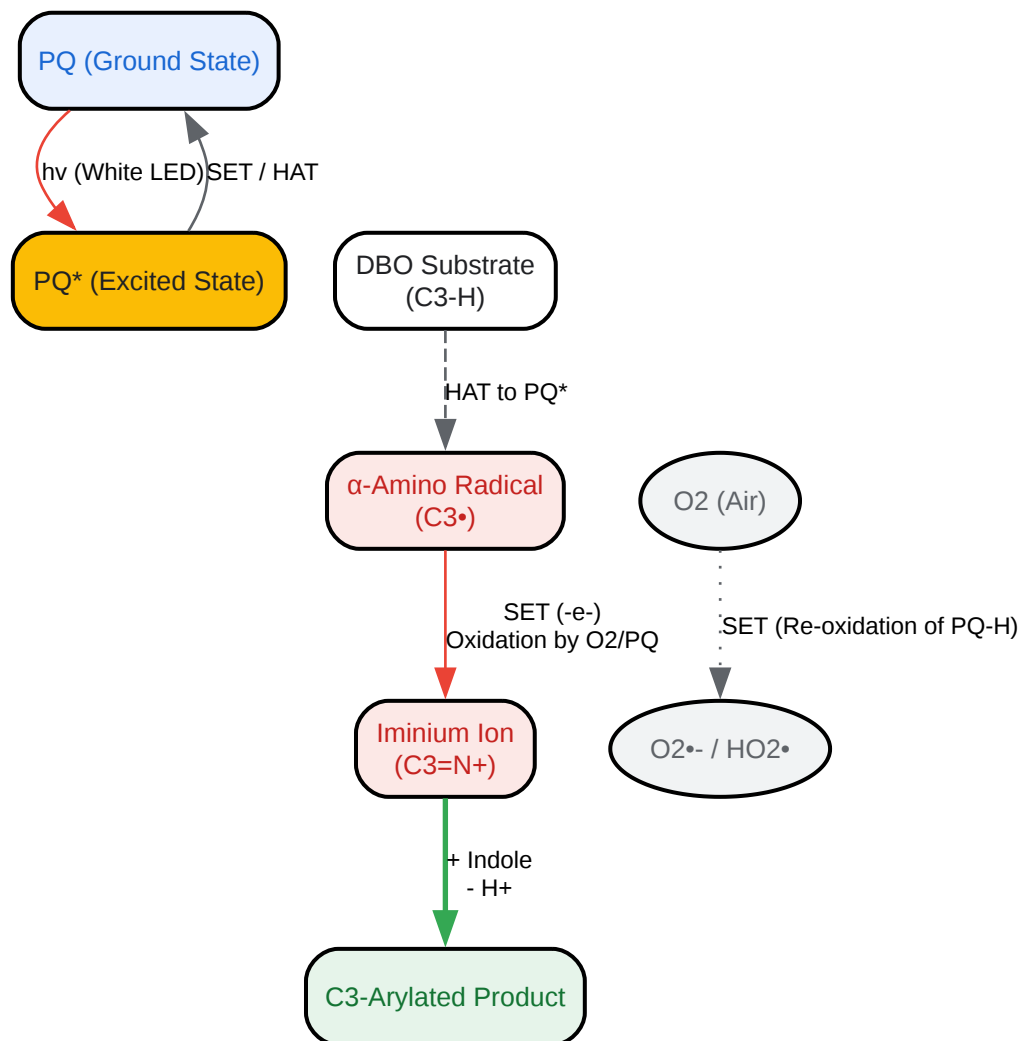
- Substrate: 3,4-Dihydro-1,4-benzoxazin-2-one (0.2 mmol)
- Nucleophile: Indole derivative (0.24 mmol, 1.2 equiv)
- Photocatalyst: 9,10-Phenanthrenedione (PQ) (2.1 mg, 5 mol%)
- Lewis Acid: $\text{Zn}(\text{OTf})_2$ (7.3 mg, 10 mol%)
- Solvent: Dichloromethane (DCM), anhydrous (2.0 mL)
- Light Source: 5W White LED strip
- Atmosphere: Open air (O_2 source)

Step-by-Step Workflow

- Setup: In a 10 mL Pyrex reaction tube equipped with a magnetic stir bar, charge the DBO substrate, Indole, PQ, and $\text{Zn}(\text{OTf})_2$.
- Solvation: Add 2.0 mL of DCM. Cap the tube loosely (or use a drying tube) to allow air exchange while preventing moisture ingress.
- Irradiation: Place the tube approx. 2-3 cm away from the 5W White LED strip. Stir vigorously at room temperature (25 °C).
 - Note: Use a fan to maintain ambient temperature if the LEDs generate significant heat.
- Monitoring: Monitor reaction progress via TLC (typically 12-24 hours). The oxidative coupling is indicated by the disappearance of the DBO starting material.

- Workup: Upon completion, dilute the mixture with DCM (10 mL) and wash with water (2 x 5 mL) and brine (5 mL).
- Purification: Dry the organic layer over Na_2SO_4 , concentrate under reduced pressure, and purify via flash column chromatography (Hexane/EtOAc gradient).

Mechanism Visualization (DOT)



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Caption: Photoredox cycle utilizing 9,10-phenanthrene-9,10-dione (PQ) to generate the reactive iminium intermediate via HAT/SET pathways.

Protocol B: Iron-Catalyzed Oxidative C3-Alkylation

Objective: Introduction of alkyl groups or active methylene compounds at the C3 position.

Principle: Iron salts catalyze the generation of radical species from the substrate in the presence of a peroxide oxidant (TBHP or TBP), facilitating C-C bond formation.

Materials

- Substrate: 3,4-Dihydro-1,4-benzoxazin-2-one (0.5 mmol)
- Coupling Partner: 1,3-Dicarbonyl or simple alkane (excess if solvent)
- Catalyst: Fe(acac)₃ (10 mol%)
- Oxidant: Di-tert-butyl peroxide (DTBP) (2.0 equiv)
- Solvent: Acetonitrile (or neat if reacting with solvent alkane)
- Temperature: 80-100 °C

Step-by-Step Workflow

- Charge: In a pressure tube, combine the DBO substrate, Fe(acac)₃, and the coupling partner.
- Oxidant Addition: Add DTBP (2.0 equiv) to the mixture.
- Reaction: Seal the tube and heat to 100 °C in an oil bath. Stir for 12-16 hours.
 - Safety Note: Heating peroxides in a sealed vessel requires a blast shield. Ensure the reaction volume < 50% of tube capacity.
- Quench: Cool to room temperature. Quench with saturated Na₂S₂O₃ (sodium thiosulfate) solution to destroy excess peroxide.
- Extraction: Extract with Ethyl Acetate (3 x 10 mL).
- Purification: Silica gel chromatography.

Part 3: Troubleshooting & Optimization

Problem	Probable Cause	Corrective Action
Low Conversion (Photoredox)	Insufficient Oxygen	Ensure the reaction vessel is not sealed air-tight; use an O ₂ balloon if ambient air is insufficient.
Over-oxidation (C3-Ketone)	Excess Oxidant/Time	The iminium ion hydrolyzes to the ketone. Stop reaction immediately upon consumption of SM. Use molecular sieves to remove water.
No Reaction (Iron Catalysis)	Catalyst Deactivation	Use fresh Fe(acac) ₃ . Ensure the peroxide is not degraded (titrate if necessary).
Regioselectivity Issues (Aromatic)	Competitive Sites	Install a bulky protecting group on Nitrogen (e.g., Boc, Piv) to sterically direct activation to C5 or block N-coordination.

Part 4: References

- Photoredox Functionalization: 9,10-Phenanthrene-9,10-dione as Visible-Light Photoredox Catalyst: A Green Methodology for the Functionalization of 3,4-Dihydro-1,4-Benzoxazin-2-ones.
 - Source:
- Iron-Catalyzed C-H Activation: Iron-catalyzed oxidative sp³ carbon–hydrogen bond functionalization of 3,4-dihydro-1,4-benzoxazin-2-ones.
 - Source:
- Peroxidation Protocol: Peroxidation of 3,4-dihydro-1,4-benzoxazin-2-ones.
 - Source:

- Biological Relevance: 3,4-Dihydro-2H-1,4-benzoxazine derivatives... as a novel class of antithrombotic compounds.[2]

- Source:

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. 3,4-Dihydro-2H-1,4-benzoxazine derivatives combining thrombin inhibitory and glycoprotein IIb/IIIa receptor antagonistic activity as a novel class of antithrombotic compounds with dual function - PubMed [pubmed.ncbi.nlm.nih.gov]
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